

Application Notes: Tyrphostin AG 528 for the Investigation of EGFR Signaling

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Compound of Interest

Compound Name: Tyrphostin AG 528

Cat. No.: B15613086

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Introduction

Tyrphostin AG 528, also known as Tyrphostin B66, is a potent inhibitor of protein tyrosine kinases, demonstrating significant activity against the Epidermal Growth Factor Receptor (EGFR) and ErbB2/HER2.^{[1][2]} Dysregulation of the EGFR signaling pathway is a critical factor in the development and progression of numerous cancers, making it a key target for therapeutic intervention and mechanistic studies. **Tyrphostin AG 528** serves as a valuable tool for researchers in cell biology, oncology, and drug development to dissect the intricate signaling cascades initiated by EGFR activation and to evaluate the effects of its inhibition on cellular processes such as proliferation, survival, and differentiation.

Mechanism of Action

The binding of ligands, such as Epidermal Growth Factor (EGF), to the extracellular domain of EGFR triggers receptor dimerization and subsequent autophosphorylation of specific tyrosine residues within its intracellular domain. This phosphorylation event creates docking sites for a variety of adaptor proteins and enzymes, thereby initiating multiple downstream signaling pathways. Key pathways activated by EGFR include the RAS-RAF-MEK-ERK (MAPK) pathway, the PI3K-AKT-mTOR pathway, and the JAK/STAT pathway.^{[3][4]} These cascades

ultimately modulate gene expression to control fundamental cellular functions. **Tyrphostin AG 528** functions as an ATP-competitive inhibitor at the kinase domain of EGFR, effectively blocking its autophosphorylation and consequently preventing the activation of these downstream signaling networks.

Data Presentation

Table 1: Inhibitory Activity of **Tyrphostin AG 528**

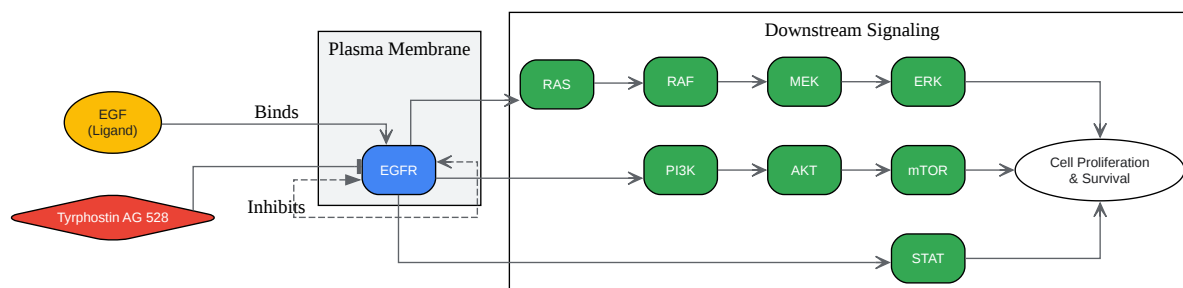
Target	IC50 Value	Assay Type
EGFR (Epidermal Growth Factor Receptor)	4.9 μ M	Cell-free assay
ErbB2 (HER2)	2.1 μ M	Cell-free assay

Note: IC50 values can exhibit variability depending on the specific experimental conditions, including the cell line and assay methodology employed.

Table 2: Physical and Chemical Properties of **Tyrphostin AG 528**

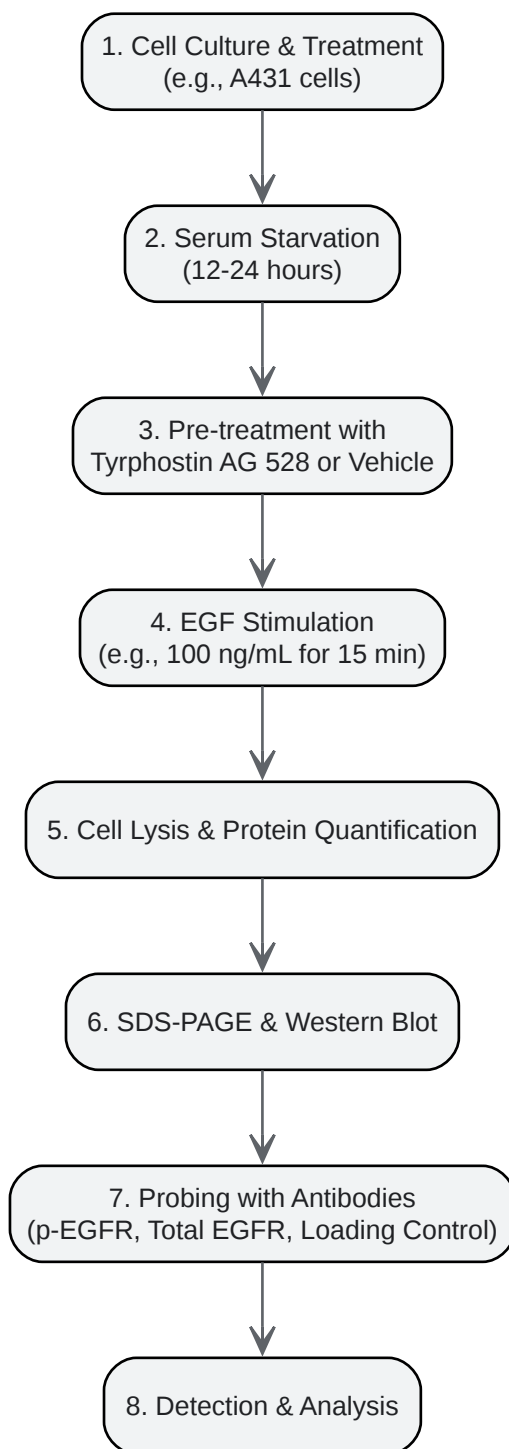
Property	Value
Molecular Weight	306.32 g/mol
Formula	C18H14N2O3
CAS Number	133550-49-9
Solubility	Soluble in DMSO (e.g., 61 mg/mL)
Storage (Powder)	3 years at -20°C
Storage (Stock Solution in DMSO)	1 year at -80°C; 1 month at -20°C (Aliquot to avoid repeated freeze-thaw cycles)[2]

Visualization of Signaling Pathways and Experimental Workflow



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Figure 1: EGFR signaling pathway and the inhibitory action of **Tyrphostin AG 528**.



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References

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- [4. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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